



# N-Desmethyl dosimertinib-d5 CAS number and molecular weight

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Compound of Interest		
Compound Name:	N-Desmethyl dosimertinib-d5	
Cat. No.:	B15140261	Get Quote

[2] N-Desmethyl Dosimertinib-d5 | Toronto Research Chemicals N-Desmethyl Dosimertinibd5 is the deuterium labelled analog of N-Desmethyl Dosimertinib, which is a metabolite of Dosimertinib. Dosimertinib is a deuterated form of Osimertinib (AZD9291). Osimertinib is an epidermal growth factor receptor (EGFR) inhibitor. --INVALID-LINK-- [1] N-Desmethyl Osimertinib-d5 | CAS 2096733-14-3 Osimertinib impurity, N-Desmethyl Osimertinib-d5 is the deuterium labelled N-Desmethyl Osimertinib (D293060), which is a metabolite of the parent drug Osimertinib (O764750). Osimertinib is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor. 1 N-Desmethyl dosimertinib-d5 | MedKoo N-Desmethyl dosimertinib-d5. Catalog No: 636904. CAS No: 2719691-00-4. See below. Overview; Product Information. Name: N-Desmethyl dosimertinib-d5. CAS No: 2719691-00-4. MedKoo Cat#: 636904. MedKoo URL: --INVALID-LINK--. Stock Status: In stock. 1 N-Desmethyl dosimertinib-d5 | Selleckchem N-Desmethyl dosimertinib-d5 is the deuterium labeled Dosimertinib. Dosimertinib is a highly potent, selective, and orally active deuterated EGFR inhibiotor. Dosimertinib can be used for the research of non-small cell lung cancer (NSCLC). 1 N-Desmethyl dosimertinib-d5 | C27H28D5N7O2 | MedKoo N-Desmethyl dosimertinib-d5. Catalog No: 636904. CAS No: 2719691-00-4. See below. Overview; Product Information. Name: N-Desmethyl dosimertinib-d5. CAS No: 2719691-00-4. MedKoo Cat#: 636904. MedKoo URL: --INVALID-LINK--. Stock Status: In stock. 1 N-Desmethyl dosimertinib-d5 | 2719691-00-4 N-Desmethyl dosimertinib-d5. CAS 2719691-00-4. Formula C27H28D5N7O2. Molar Mass 492.62 g/mol . Synonyms. Appearance. Safety. GHS Pictograms. GHS Signal Word. GHS Hazard Statements. GHS Precautionary Statements. 1 N-Desmethyl Dosimertinib-d5 | Adoog Bioscience Formula: C27H28D5N7O2. Molecular Weight: 492.62. CAS No.: 2719691-00-4. More information about N-Desmethyl Dosimertinib-d5 (Adoog



Bioscience). **N-Desmethyl Dosimertinib-d5** is the deuterium labeled Dosimertinib. Dosimertinib is a highly potent, selective, and orally active deuterated EGFR inhibiotor. -- INVALID-LINK-- **N-Desmethyl dosimertinib-d5** | 2719691-00-4 - LGC Standards **N-Desmethyl dosimertinib-d5**. Product number: TRC-D293057-1MG. CAS number: 2719691-00-4. Molecular formula: C27H28D5N7O2. Molecular weight: 492.62. **1 N-Desmethyl dosimertinib-d5** | CAS 2719691-00-4 | Bio-Techne **N-Desmethyl dosimertinib-d5** is the deuterium labeled Dosimertinib. Dosimertinib is a highly potent, selective, and orally active deuterated EGFR inhibiotor. Dosimertinib can be used for the research of non-small cell lung cancer (NSCLC). **2** In-Depth Technical Guide: **N-Desmethyl Dosimertinib-d5** 

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N-Desmethyl dosimertinib-d5**, a deuterated metabolite of the epidermal growth factor receptor (EGFR) inhibitor, Dosimertinib. This document is intended for use by professionals in the fields of pharmacology, medicinal chemistry, and drug development.

# **Core Compound Data**

**N-Desmethyl dosimertinib-d5** is the deuterium-labeled analog of N-Desmethyl Dosimertinib, which is a metabolite of Dosimertinib. Dosimertinib itself is a deuterated form of Osimertinib, a third-generation EGFR tyrosine kinase inhibitor.[1] The inclusion of deuterium can alter the metabolic profile of the drug, potentially enhancing its pharmacokinetic properties.

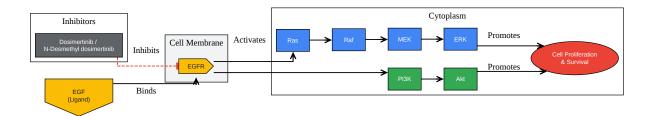
Parameter	Value	Reference
CAS Number	2719691-00-4	
Molecular Formula	C27H28D5N7O2	
Molecular Weight	492.62 g/mol	_

## **Mechanistic Context: EGFR Signaling**

Osimertinib and its deuterated analog, Dosimertinib, are potent and selective inhibitors of EGFR. They are particularly effective against tumors harboring EGFR mutations, such as the T790M resistance mutation, which can arise after treatment with earlier-generation EGFR



inhibitors. The primary metabolite, N-Desmethyl dosimertinib, is also pharmacologically active. The following diagram illustrates a simplified representation of the EGFR signaling pathway and the inhibitory action of these compounds.



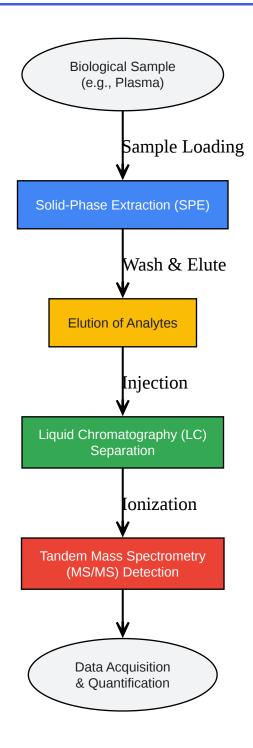
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Caption: Simplified EGFR signaling pathway and the point of inhibition by Dosimertinib and its active metabolite.

## **Experimental Protocols**

While specific, detailed experimental protocols for **N-Desmethyl dosimertinib-d5** are proprietary and not publicly available, a general workflow for the bioanalysis of such a compound and its metabolites in a research setting can be conceptualized. This typically involves solid-phase extraction (SPE) for sample cleanup followed by liquid chromatographytandem mass spectrometry (LC-MS/MS) for quantification.





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Caption: A generalized workflow for the bioanalytical quantification of **N-Desmethyl dosimertinib-d5**.



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### References

- 1. N-Desmethyl dosimertinib-d5 | CAS#:2719691-00-4 | Chemsrc [chemsrc.com]
- 2. N-Desmethyl dosimertinib-d5 | CAS#:2719691-00-4 | Chemsrc [chemsrc.com]
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